

An In-depth Technical Guide to 3-Amino-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 3-Amino-N,N-dimethylbenzamide

Cat. No.: B112486

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Amino-N,N-dimethylbenzamide**, a chemical compound of interest in various research and development applications. This document compiles essential data, including its chemical structure, identifiers, and available spectral information.

Core Chemical Information

3-Amino-N,N-dimethylbenzamide is an organic compound featuring a benzene ring substituted with an amino group and a dimethylbenzamide group at positions 3.

Chemical Structure and Identifiers

The fundamental structural and identifying information for **3-Amino-N,N-dimethylbenzamide** is summarized in the table below.

Identifier	Value
IUPAC Name	3-amino-N,N-dimethylbenzamide[1][2]
CAS Number	33322-60-0[1][2][3]
Molecular Formula	C ₉ H ₁₂ N ₂ O[1][2][3][4]
Molecular Weight	164.20 g/mol [1][3]
Canonical SMILES	CN(C)C(=O)C1=CC(=CC=C1)N[1]
InChI	InChI=1S/C9H12N2O/c1-11(2)9(12)7-4-3-5-8(10)6-7/h3-6H,10H2,1-2H3[1][2][3]
InChIKey	LZPLRAXAVPPVSX-UHFFFAOYSA-N[1][2][3]

Physicochemical Properties

Key physical and chemical properties are essential for handling, storage, and application of the compound.

Property	Value
Physical Form	Solid[3]
Purity	≥97% (as specified by some suppliers)[4]

Spectral Data

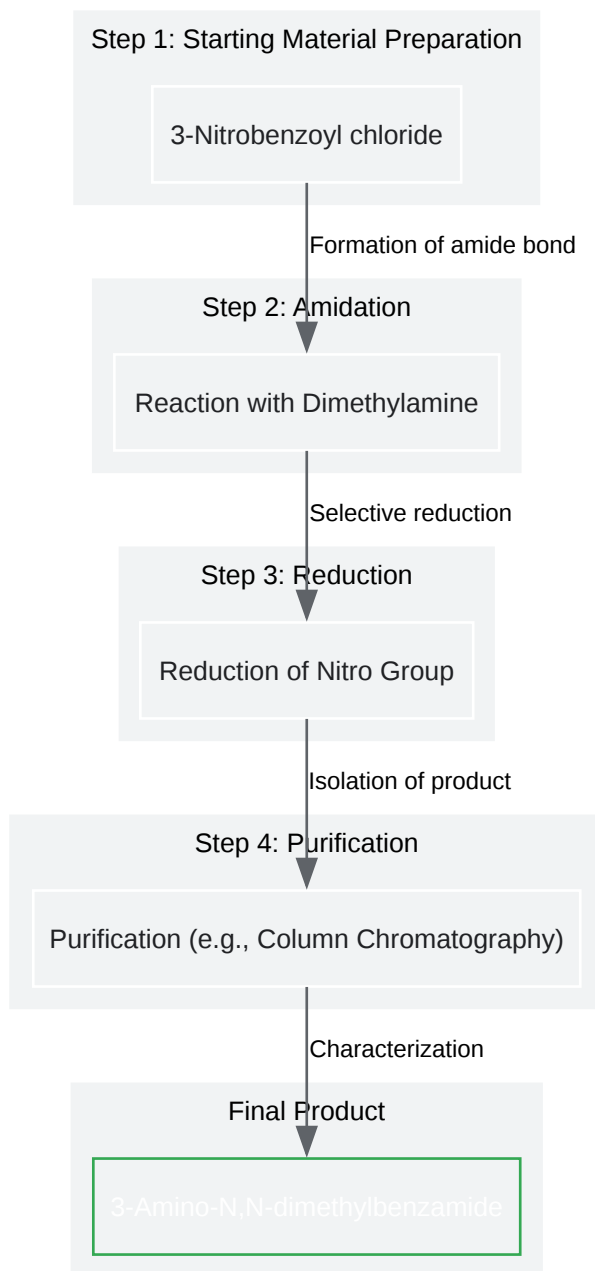
Spectral analysis is crucial for the verification of the chemical structure and purity of **3-Amino-N,N-dimethylbenzamide**. Available spectral data is outlined below.

Spectroscopy	Data Highlights
^1H NMR	Spectrum available[5]
^{13}C NMR	Spectrum available[1]
Mass Spectrometry	Electron Ionization (EI) mass spectrum available through NIST[2][6]
Infrared (IR)	Spectrum available[5]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Amino-N,N-dimethylbenzamide** is not readily available in the public domain, a general synthetic approach can be inferred from procedures for analogous compounds such as N,N-dimethylbenzamide. A plausible workflow for its synthesis is outlined below.

General Synthesis Workflow for 3-Amino-N,N-dimethylbenzamide



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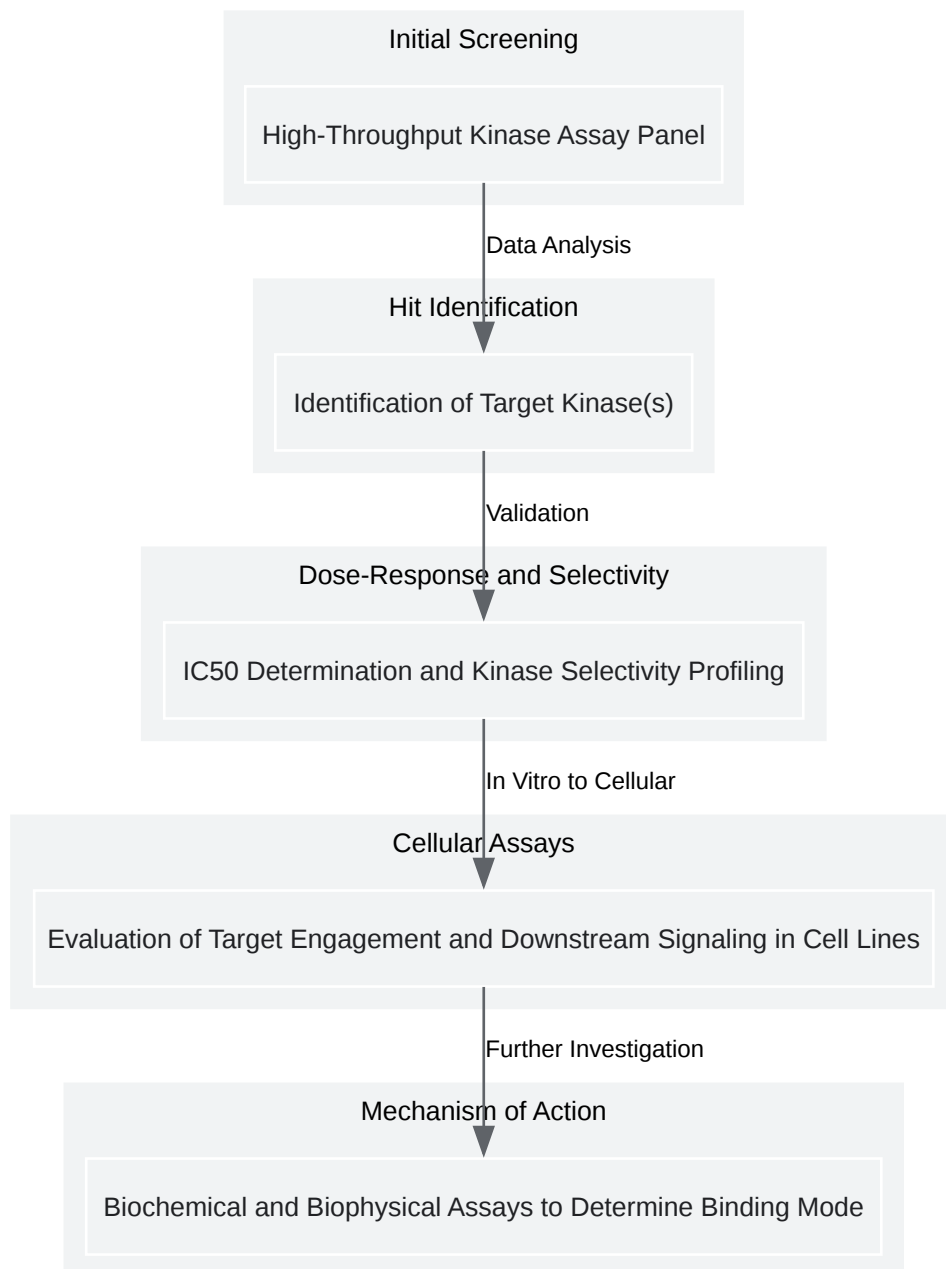
Caption: Generalized synthetic workflow for **3-Amino-N,N-dimethylbenzamide**.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing specific biological activities or associated signaling pathways for **3-Amino-N,N-dimethylbenzamide**. One source categorizes it under "Immunomodulating drugs" and "Immunosuppressant amino acids," however, without providing further context or experimental evidence.^[4] Further research is required to elucidate its pharmacological profile.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of a novel compound like **3-Amino-N,N-dimethylbenzamide**, particularly in the context of kinase inhibition, a common area of investigation for benzamide derivatives.^[7]

Hypothetical Workflow for Biological Activity Screening

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Caption: A hypothetical workflow for investigating the biological activity of a compound.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-Amino-N,N-dimethylbenzamide** may cause an allergic skin reaction.[1] Appropriate personal protective equipment should be worn when handling this compound.

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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